

# overcoming 2-deoxystreptamine synthetic challenges

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## Compound Focus: 2-Deoxystreptamine

CAS No.: 2037-48-1

Cat. No.: S605150

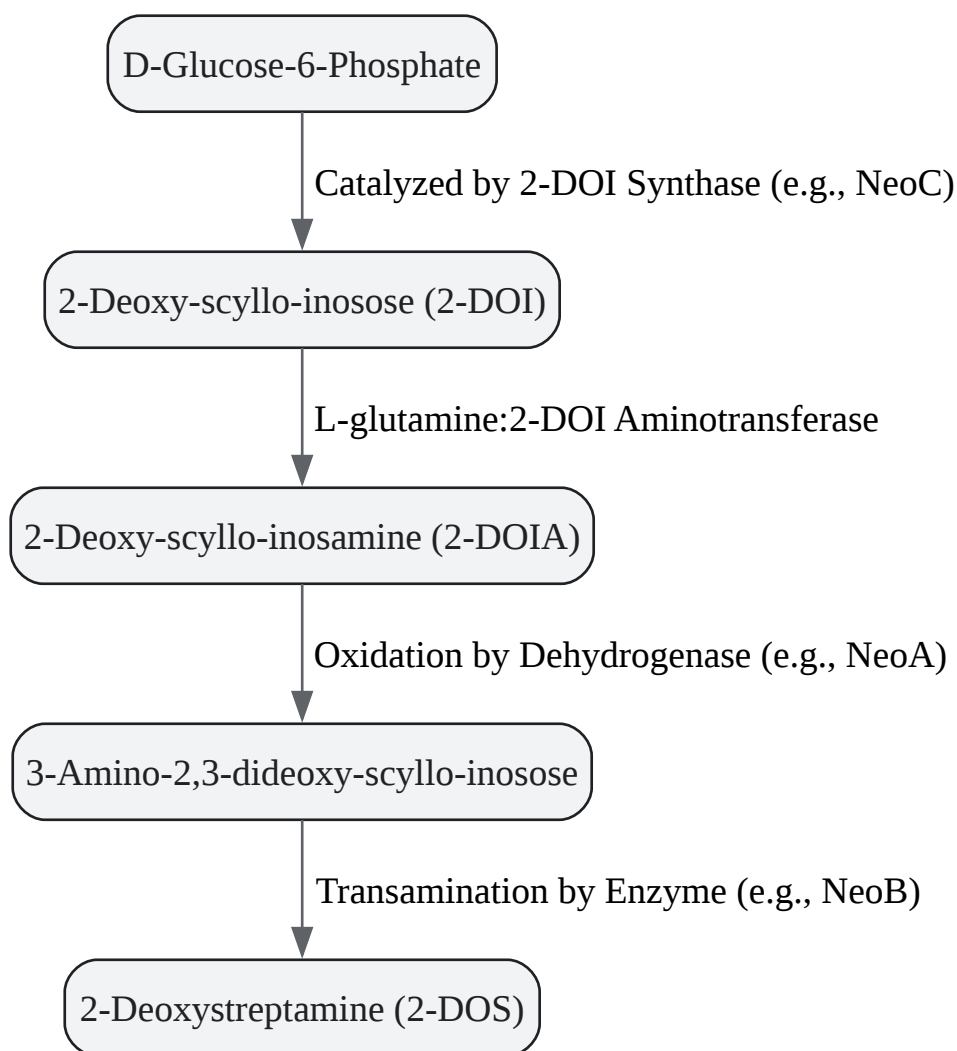
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## Synthesis and Biosynthesis Strategies

The search results describe two primary approaches for obtaining 2-DOS, which relate to the different challenges a synthetic campaign might face.

Approach	Key Features / Challenges	Relevant Context
<b>Chemical Synthesis</b> [1]	Asymmetric synthesis; requires desymmetrization of intermediates and highly diastereoselective transformations.	Replacing the DOS core with a diastereomer is a strategy to explore new antibiotics less prone to bacterial resistance [1].
<b>Biosynthesis</b> [2] [3]	Pathway in bacteria uses D-glucose-6-phosphate as a precursor; key enzymes are 2-deoxy-scyllo-inosose (2-DOI) synthase, a dual-functional aminotransferase, and 2-deoxy-scyllo-inosamine (2-DOIA) dehydrogenase.	This is the natural pathway. Understanding it is crucial for bioengineering approaches to produce novel aminoglycosides [3].

The diagram below illustrates the core biosynthetic pathway for 2-DOS as it occurs in nature, which involves several crucial enzymatic steps.



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## References

1. An Asymmetric Stereodivergent Strategy Towards Aminocyclitols - PMC [pmc.ncbi.nlm.nih.gov]
2. Biosynthesis of 2 - Deoxystreptamine by Three Crucial Enzymes in... [nature.com]
3. - 2 -containing aminoglycoside antibiotics: Recent... Deoxystreptamine [pubs.rsc.org]

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